PD 144418: A Modulator of the Intracellular Chaperone Sigma-1 Receptor

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Compound of Interest

Compound Name:	*PD 144418*
CAS No.:	*154130-99-1*
Cat. No.:	*B587115*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

PD 144418 is a potent and highly selective antagonist for the sigma-1 receptor (σ1R), a unique intracellular chaperone protein located primarily at the mitochondria-associated membrane (MAM) of the endoplasmic reticulum (ER).[1][2][3] The σ1R plays a critical role in cellular homeostasis by modulating a variety of processes including calcium signaling, ion channel function, and the response to cellular stress.[1][2][3][4] As a ligand-operated chaperone, the activity of σ1R can be modulated by small molecules.[5][6] This guide provides a comprehensive overview of the role of **PD 144418** as a modulator of the chaperone functions of the σ1R, detailing its mechanism of action, relevant signaling pathways, and the experimental protocols used to characterize its effects.

The Sigma-1 Receptor as an Intracellular Chaperone

The σ1R is a 223-amino acid transmembrane protein that acts as a molecular chaperone, assisting in the correct folding and stability of client proteins.[2][4][7] Under resting conditions, σ1R is predominantly localized at the MAM where it forms a complex with another ER

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chaperone, the 78-kDa glucose-regulated protein (GRP78), also known as BiP.[2][3][8] This interaction with BiP keeps the σ1R in an inactive state.[8]

Upon stimulation by agonist ligands or in response to cellular stress, the σ1R dissociates from BiP.[2][3][8] This dissociation allows the now-active σ1R to interact with various client proteins, modulating their function and stability.[2][5][8] One of the most well-characterized client proteins of σ1R is the inositol 1,4,5-trisphosphate receptor (IP3R), a key regulator of calcium release from the ER.[1][5][9] By chaperoning the IP3R, the σ1R ensures proper calcium signaling between the ER and mitochondria, which is vital for cellular bioenergetics and survival.[5][9][10]

PD 144418 as a Modulator of Sigma-1 Receptor Chaperone Activity

PD 144418 exhibits high-affinity binding to the σ1R, acting as a potent antagonist. Its role as a modulator of the σ1R's chaperone activity is primarily understood through its ability to prevent the actions of σ1R agonists. By binding to the σ1R, **PD 144418** is thought to stabilize the inactive conformation of the receptor, potentially by preventing its dissociation from BiP. This action would inhibit the subsequent interaction of σ1R with its client proteins, thereby modulating downstream signaling pathways.

Quantitative Data: Binding Affinity of **PD 144418**

The selectivity of **PD 144418** for the σ1R over the σ2R is a key feature of its pharmacological profile. This high selectivity makes it a valuable tool for specifically investigating the role of the σ1R.

Ligand	Receptor	Binding Affinity (Ki) [nM]
PD 144418	Sigma-1 (σ1)	0.08
PD 144418	Sigma-2 (σ2)	1377

Signaling Pathways Modulated by **PD 144418**

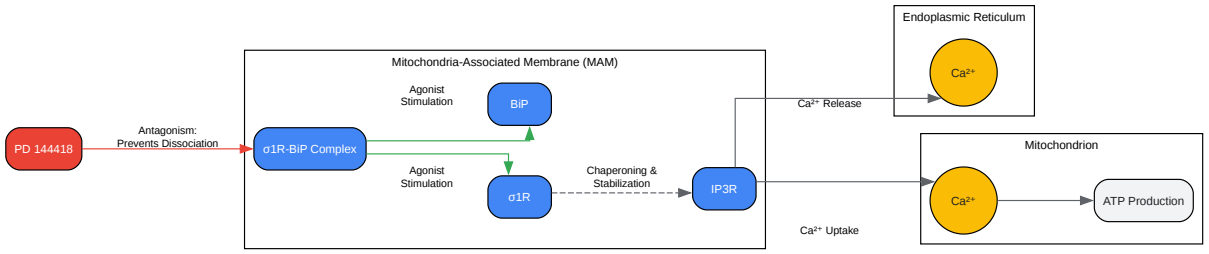
The primary mechanism by which **PD 144418** modulates intracellular signaling is through its antagonism of the σ1R chaperone activity. This has significant implications for pathways

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regulated by σ1R, most notably calcium homeostasis and the unfolded protein response (UPR).

Sigma-1 Receptor-Mediated Calcium Signaling

The interaction between the σ1R and the IP3R is a critical point of regulation for intracellular calcium levels. By antagonizing the σ1R, **PD 144418** can be expected to interfere with this interaction, thereby modulating calcium flux from the ER to the mitochondria.



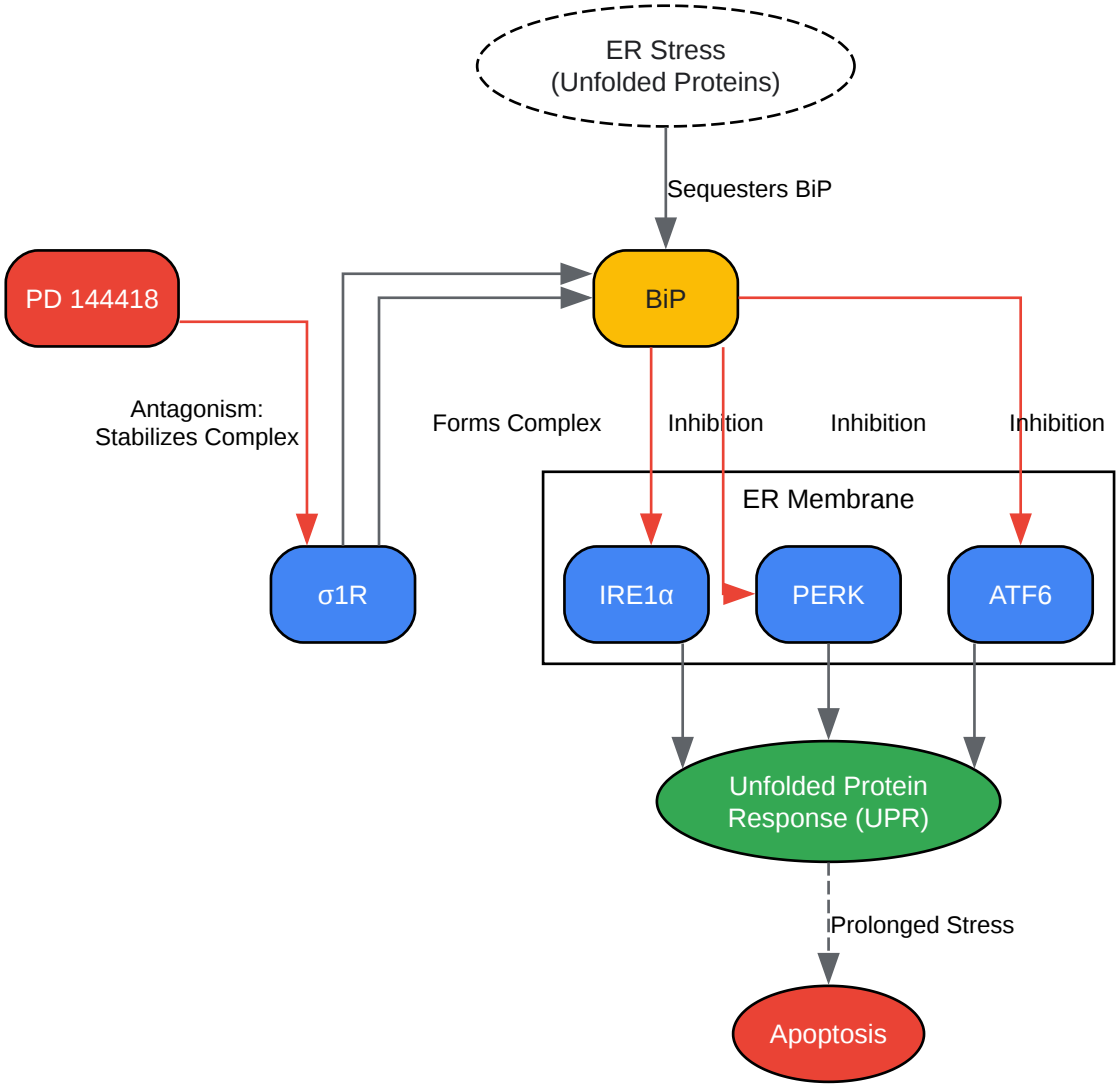
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PD 144418's modulation of σ1R-mediated calcium signaling.

The Unfolded Protein Response (UPR) and ER Stress

The σ1R is implicated in the cellular response to ER stress. By forming a complex with BiP, a master regulator of the UPR, the σ1R is positioned to influence this critical stress response pathway. The UPR is initiated when unfolded or misfolded proteins accumulate in the ER, leading to the activation of three transmembrane sensors: IRE1α, PERK, and ATF6. These sensors initiate signaling cascades aimed at restoring ER homeostasis. Given that **PD 144418** stabilizes the σ1R-BiP complex, it may indirectly modulate the UPR by affecting the availability of BiP to regulate the UPR sensors.

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PD 144418's potential influence on the Unfolded Protein Response.

Experimental Protocols

Investigating the role of **PD 144418** as an intracellular chaperone modulator requires a combination of techniques to assess its binding to the σ1R, its effect on σ1R interactions with other proteins, and its impact on cellular processes related to protein folding and stress responses.

Radioligand Binding Assay for Sigma-1 Receptor

This assay is used to determine the binding affinity (Ki) of **PD 144418** for the σ1R.

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1. Membrane Preparation:

- Homogenize tissue (e.g., guinea pig brain) or cells expressing σ1R in ice-cold lysis buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Centrifuge the homogenate at low speed to remove debris.
- Centrifuge the supernatant at high speed to pellet the membranes.
- Wash the membrane pellet with fresh buffer and resuspend in assay buffer.
- Determine the protein concentration of the membrane preparation.

2. Binding Assay:

- In a 96-well plate, combine the membrane preparation, a radiolabeled σ1R ligand (e.g., --INVALID-LINK---pentazocine), and varying concentrations of unlabeled **PD 144418**.
- To determine non-specific binding, a separate set of wells should contain a high concentration of a known σ1R ligand (e.g., haloperidol).
- Incubate the plate at a specific temperature (e.g., 37°C) for a sufficient time to reach equilibrium.
- Terminate the binding reaction by rapid filtration through glass fiber filters, washing with ice-cold buffer to remove unbound radioligand.
- Measure the radioactivity retained on the filters using a scintillation counter.

3. Data Analysis:

- Calculate specific binding by subtracting non-specific binding from total binding.
- Plot the specific binding as a function of the concentration of **PD 144418**.
- Determine the IC50 value (the concentration of **PD 144418** that inhibits 50% of the specific binding of the radioligand).

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- Calculate the Ki value using the Cheng-Prusoff equation.

Co-immunoprecipitation (Co-IP) of σ1R and BiP

This technique is used to investigate the effect of **PD 144418** on the interaction between σ1R and its binding partner, BiP.

1. Cell Culture and Treatment:

- Culture cells endogenously expressing or overexpressing σ1R.
- Treat the cells with **PD 144418** at a desired concentration and for a specific duration. A control group should be treated with vehicle. An agonist-treated group can also be included for comparison.

2. Cell Lysis:

- Wash the cells with ice-cold PBS and lyse them in a non-denaturing lysis buffer containing protease inhibitors.
- Incubate the lysate on ice and then centrifuge to pellet cell debris.

3. Immunoprecipitation:

- Pre-clear the cell lysate by incubating with protein A/G agarose beads to reduce non-specific binding.
- Incubate the pre-cleared lysate with an antibody specific for σ1R overnight at 4°C with gentle rotation.
- Add protein A/G agarose beads to the lysate-antibody mixture and incubate for a few hours to capture the antibody-protein complexes.
- Pellet the beads by centrifugation and wash them several times with lysis buffer to remove non-specifically bound proteins.

4. Elution and Western Blot Analysis:

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- Elute the immunoprecipitated proteins from the beads by boiling in SDS-PAGE sample buffer.
- Separate the proteins by SDS-PAGE and transfer them to a PVDF membrane.
- Probe the membrane with primary antibodies against both σ1R and BiP.
- Use appropriate secondary antibodies and a detection reagent to visualize the protein bands.
- The presence of a BiP band in the σ1R immunoprecipitate indicates an interaction. The intensity of this band can be compared between the control and **PD 144418**-treated samples to assess the effect of the compound on the interaction.

In Vitro Protein Aggregation Assay

This assay can be used to assess the general effect of modulating σ1R activity on protein aggregation under stress conditions.

1. Protein Substrate and Stress Induction:

- Use a model protein prone to aggregation upon stress (e.g., citrate synthase or lysozyme).
- Induce aggregation by heat or chemical denaturation.

2. Chaperone Activity Assessment:

- Prepare a reaction mixture containing the protein substrate in a suitable buffer.
- Add a source of σ1R (e.g., purified receptor or cell lysate) to the reaction.
- Include different treatment groups: no treatment, **PD 144418**, a σ1R agonist, and **PD 144418** plus the agonist.
- Incubate the mixtures at the stress-inducing temperature.

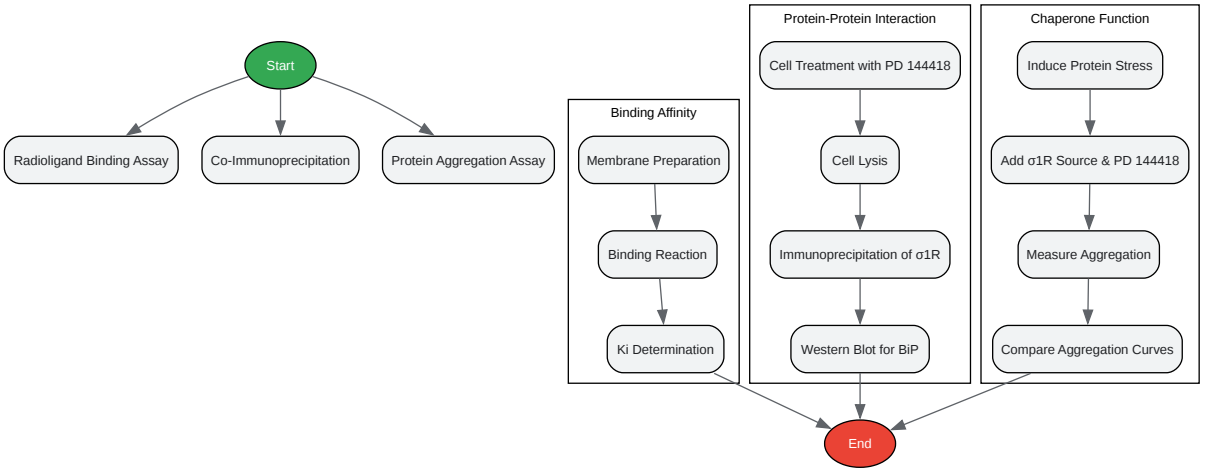
3. Measurement of Aggregation:

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- Monitor protein aggregation over time by measuring the increase in light scattering at a specific wavelength (e.g., 360 nm) using a spectrophotometer or plate reader.
- Alternatively, use a fluorescent dye like Thioflavin T, which exhibits increased fluorescence upon binding to amyloid-like aggregates.

4. Data Analysis:

- Plot the light scattering or fluorescence intensity against time for each treatment group.
- Compare the aggregation curves to determine the effect of **PD 144418** on the chaperone activity of σ1R in preventing protein aggregation.



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Workflow for investigating **PD 144418**'s chaperone modulation.

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Conclusion

PD 144418 is a valuable pharmacological tool for elucidating the complex roles of the σ1R as an intracellular chaperone. Its high affinity and selectivity allow for the specific antagonism of σ1R, enabling researchers to probe its involvement in critical cellular processes such as calcium signaling and the ER stress response. By stabilizing the inactive state of the σ1R, **PD 144418** effectively modulates the chaperone's ability to interact with its client proteins, offering a powerful means to study the physiological and pathological consequences of σ1R dysfunction. The experimental protocols outlined in this guide provide a framework for the detailed investigation of **PD 144418**'s effects on the chaperone activity of the σ1R, which will be instrumental in the development of novel therapeutic strategies targeting this unique intracellular receptor.

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